

# An In-depth Technical Guide to 5-Amino-2-chlorobenzamide

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## Compound of Interest

Compound Name: 5-Amino-2-chlorobenzamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Amino-2-chlorobenzamide**, a key chemical intermediate in the synthesis of pharmaceuticals and dyes. This document details its chemical and physical properties, outlines common synthetic protocols, and explores its applications in research and drug development, with a focus on its derivatives' biological activities.

## Core Chemical and Physical Properties

**5-Amino-2-chlorobenzamide**, also known as 2-Amino-5-chlorobenzamide, is an aromatic amide. Its fundamental properties are summarized below for quick reference.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>7</sub> CIN <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	170.596 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	2-amino-5-chlorobenzamide	<a href="#">[2]</a>
CAS Registry Number	5202-85-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to pale yellow, crystalline powder	<a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	171-172 °C	<a href="#">[3]</a>
Solubility	Soluble in acetone	<a href="#">[7]</a>
Synonyms	5-Chloroanthranilamide, Benzamide, 2-amino-5-chloro-	<a href="#">[1]</a> <a href="#">[5]</a>

## Synthesis Protocols

The synthesis of **5-Amino-2-chlorobenzamide** can be achieved through various routes. Below are detailed protocols for two common methods.

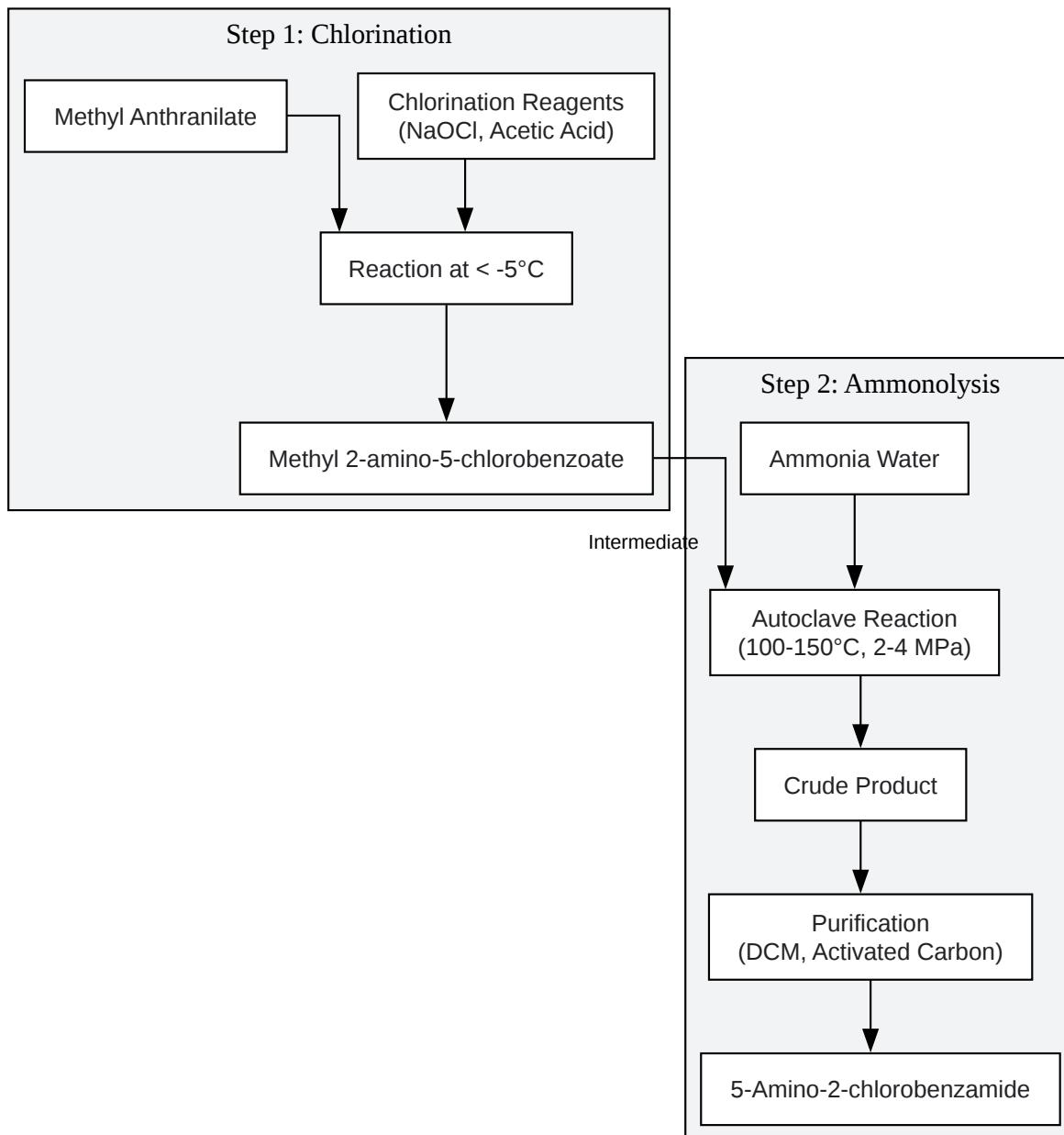
This widely used method involves the chlorination of methyl anthranilate followed by ammonolysis. The process is valued for its efficiency and relatively high yield.[\[3\]](#)[\[8\]](#)

### Experimental Protocol:

- Step 1: 5-Position Chlorination of Methyl Anthranilate
  - Reagents: Methyl anthranilate (starting material), sodium hypochlorite solution, glacial acetic acid (chlorination reagents), and an organic solvent (e.g., dichloromethane) with water.
  - Procedure: A mixture of the organic solvent and water is cooled to below -5°C. Methyl anthranilate is dissolved in this solvent mixture. A solution of sodium hypochlorite and glacial acetic acid is added dropwise to the reaction mixture while maintaining the temperature below -5°C. The reaction is allowed to proceed for approximately 30 minutes.

After the reaction is complete, the organic phase is separated, washed, and dried to yield methyl 2-amino-5-chlorobenzoate.[3][8]

- Step 2: Ammonolysis of Methyl 2-amino-5-chlorobenzoate
  - Reagents: Methyl 2-amino-5-chlorobenzoate (from Step 1), concentrated ammonia water.
  - Procedure: The methyl 2-amino-5-chlorobenzoate is placed in a high-pressure autoclave with ammonia water (e.g., a 1:3 weight ratio). The autoclave is sealed and heated to a temperature between 100-150°C, with the pressure maintained at 2-4 MPa, for 12 hours. After cooling to room temperature and reducing the pressure, the solvent and excess water are removed. The resulting crystals are dissolved in dichloromethane, treated with activated carbon to remove impurities, and filtered to obtain the final product, 2-amino-5-chlorobenzamide. The reported yield for this method is above 85%.[\[3\]](#)

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Caption: Workflow for the synthesis of **5-Amino-2-chlorobenzamide** from Methyl Anthranilate.

This alternative route involves the conversion of 5-chloroanthranilic acid to its acid chloride, followed by amination.

Experimental Protocol:

- Step 1: Formation of 2-amino-5-chlorobenzoyl chloride
  - Reagents: 5-Chloroanthranilic acid, thionyl chloride ( $\text{SOCl}_2$ ).
  - Procedure: 5-Chloroanthranilic acid is reacted with an excess of thionyl chloride. The reaction mixture is typically heated under reflux until the evolution of  $\text{HCl}$  and  $\text{SO}_2$  gases ceases. The excess thionyl chloride is then removed by distillation under reduced pressure to yield the crude 2-amino-5-chlorobenzoyl chloride.[9]
- Step 2: Amination with Liquor Ammonia
  - Reagents: 2-amino-5-chlorobenzoyl chloride, liquor ammonia (25%).
  - Procedure: The crude 2-amino-5-chlorobenzoyl chloride is added portion-wise to a flask containing cold ( $0^\circ\text{C}$ ) liquor ammonia with frequent shaking for about 30 minutes. The resulting precipitate is filtered, washed thoroughly with water, and dried. The product can be further purified by recrystallization from hot water to yield pure 2-amino-5-chlorobenzamide.[9]

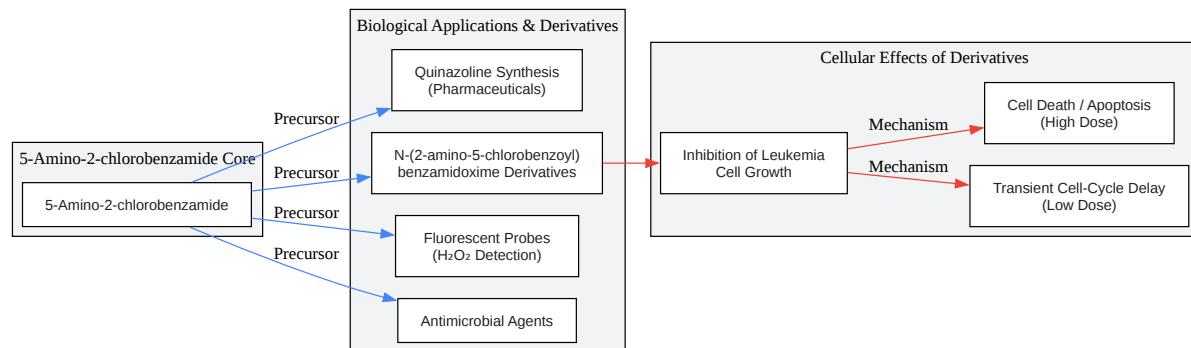
## Applications in Research and Drug Development

**5-Amino-2-chlorobenzamide** serves as a crucial building block in medicinal chemistry and materials science. Its derivatives have shown a range of biological activities.

- Pharmaceutical Intermediate: It is a fundamental raw material for the synthesis of quinazoline compounds, which are known for their broad spectrum of pharmacological activities.[3]
- Anticancer Research: Derivatives of N-(2-amino-5-chlorobenzoyl)benzamidoxime have been synthesized and evaluated for their anticancer properties. Studies have shown that these compounds can inhibit the viability of human leukemia (HL-60RG) and T-cell lymphoma (Jurkat) cell lines in a dose-dependent manner.[10] At lower concentrations (e.g., 5  $\mu\text{M}$ ), they

induce a transient cell-cycle delay, while at higher concentrations (e.g., 10  $\mu$ M), they lead to long-lasting cell growth attenuation and cell death.[10]

- Antimicrobial Agents: Various derivatives of 2-aminobenzamide have been synthesized and tested for their antimicrobial activities against a range of bacterial and fungal strains.[11]
- Fluorescent Probes: This compound has been utilized in the synthesis of novel fluorescent probes for the detection of reactive oxygen species like hydrogen peroxide ( $H_2O_2$ ).[8]
- Inducer of Necrotic Cell Death: 2-Amino-5-chloro-N,3-dimethylbenzamide, a derivative, has been shown to induce necrotic cell death in mammalian cells.[12]



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Caption: Logical relationships of **5-Amino-2-chlorobenzamide** and its derivatives' applications.

## Analytical Data

Comprehensive spectral data for **5-Amino-2-chlorobenzamide** is available in public databases. Researchers can find Infrared (IR) and Mass Spectrometry (MS) data in the NIST Chemistry WebBook and PubChem.<sup>[1][2]</sup> This information is critical for compound identification and purity assessment during and after synthesis.

## Conclusion

**5-Amino-2-chlorobenzamide** is a versatile chemical compound with significant value in synthetic chemistry. Its well-established synthesis protocols and the diverse biological activities of its derivatives make it a compound of high interest for researchers in medicinal chemistry, drug discovery, and materials science. This guide provides a foundational understanding for professionals working with this important molecule.

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